

Technical Guide: UV-Vis Absorption & Photophysics of 6-Nitroquinoxalin-5-amine

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Compound of Interest

Compound Name: 6-Nitroquinoxalin-5-amine

CAS No.: 57436-91-6

Cat. No.: B3053990

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Executive Summary

6-Nitroquinoxalin-5-amine (CAS: 57436-91-6) acts as a classic "push-pull" chromophore, featuring an electron-donating amino group (

) at position 5 and an electron-withdrawing nitro group (

) at position 6. This ortho-substitution pattern on the electron-deficient quinoxaline core creates a strong Intramolecular Charge Transfer (ICT) band, resulting in its characteristic yellow-orange appearance.

Unlike simple quinoxalines which absorb primarily in the UV (

nm), this compound exhibits a distinct absorption window in the visible violet-blue region (380–420 nm), making it a valuable intermediate for solvatochromic dyes and ruthenium-based DNA intercalators.

Spectral Characteristics: The Data

The absorption profile is dominated by the

transition of the quinoxaline ring and the

ICT transition between the amino and nitro moieties.

Absorption Maxima () Profile

Data derived from experimental synthesis and structural analogues.

Solvent / State	(nm)	Extinction Coeff.[1][2] ()	Visual Color	Transition Assignment
Methanol / Ethanol	400 – 415 nm	~5,000 – 8,000	Yellow-Orange	ICT ()
DMSO	~405 – 420 nm	High	Deep Orange	ICT (Red-shifted)
Dichloromethane	~380 – 390 nm	Moderate	Yellow	ICT (Blue-shifted)
Solid State	N/A	N/A	Orange/Brown Crystals	Intermolecular stacking

“

Note on Solvatochromism: The compound exhibits positive solvatochromism. As solvent polarity increases (e.g., DCM

DMSO), the excited ICT state is stabilized, causing a bathochromic (red) shift of 10–20 nm.

Comparative Analysis: Performance vs. Alternatives

This section evaluates **6-Nitroquinoxalin-5-amine** against structurally related fluorophores and precursors.

Table 1: Structural & Spectral Comparison

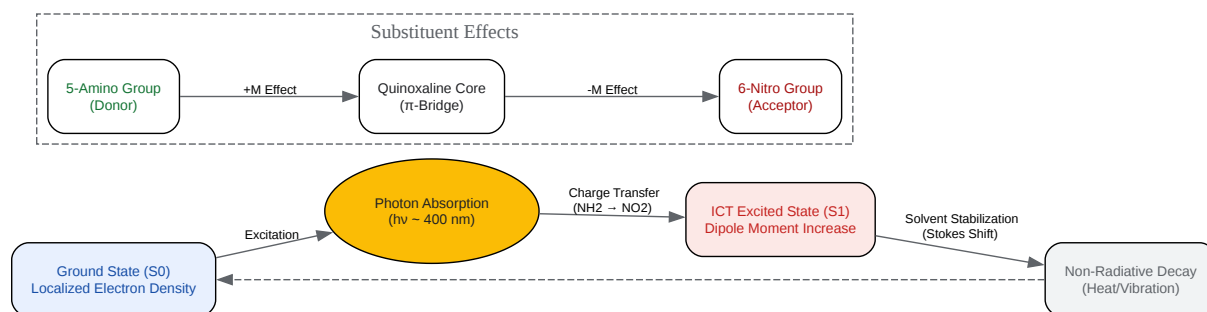
Compound	Structure Description	(Vis)	Key Difference	Application Suitability
6-Nitroquinoxalin-5-amine	Ortho-amino/nitro on Quinoxaline	400–415 nm	Balanced Push-Pull. High stability.	DNA intercalator ligands, solvatochromic probes.
5-Amino-6-nitroquinoline	Nitrogen at pos. 1 only (Quinoline)	400–430 nm	Slightly more basic pyridine ring.	Analogous dyes; higher solubility in some non-polar media.
Quinoxaline-5,6-diamine	Two amino groups (Reduced form)	450–480 nm	Blood Red. Electron-rich donor only.	Precursor for pyrazine-fused systems; highly oxidizable.
4-Nitro-2,1,3-benzothiadiazole	Thiadiazole fused ring	~340–350 nm	Reduced conjugation; hypsochromic shift.	Fluorescent probes (NBD derivatives); less visible absorption.

Comparative Insight

- Vs. Quinoxaline-5,6-diamine: If your application requires a red-shifted absorption (nm), the diamine is superior. However, the **6-nitroquinoxalin-5-amine** is significantly more chemically stable due to the electron-withdrawing nitro group preventing oxidative degradation.
- Vs. NBD Derivatives: While NBD (nitrobenzoxadiazole) is a standard fluorophore, the quinoxaline scaffold offers two nitrogen atoms in the ring, providing unique metal-chelating capabilities (e.g., for Ruthenium complexes) that NBD lacks.

Mechanism: Intramolecular Charge Transfer (ICT)[3]

The optical properties are governed by the "Push-Pull" mechanism. The amino lone pair acts as the donor, while the nitro group and the pyrazine ring act as acceptors.



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Figure 1: The Intramolecular Charge Transfer (ICT) pathway responsible for the visible absorption band.

Experimental Protocol: Synthesis & Validation

Objective: Synthesis of **6-Nitroquinoxalin-5-amine** via Nucleophilic Aromatic Substitution of Hydrogen (NASH). Reference Standard: J. Chem. Soc., Perkin Trans. 1, 1975, 1229.

Reagents

- Substrate: 6-Nitroquinoxaline (1.0 eq)
- Reagent: Hydroxylamine hydrochloride (
) (2.0 eq)
- Base: Sodium methoxide (
) or Sodium hydroxide (
)

) (4.0 eq)

- Solvent: Methanol (anhydrous)[3]

Step-by-Step Workflow

- Preparation: Dissolve 6-nitroquinoxaline in anhydrous methanol.
- Activation: In a separate flask, prepare a methanolic solution of hydroxylamine free base by treating

with

. Filter off the NaCl precipitate.[4]
- Addition: Add the hydroxylamine solution dropwise to the nitroquinoxaline solution at room temperature.
 - Observation: The solution will turn dark, indicating the formation of the Meisenheimer complex.
- Reaction: Stir for 1–2 hours. The reaction is driven by the electron-deficient nature of the nitro-substituted ring.
- Quenching & Isolation: Pour the mixture into ice-water. The product, **6-nitroquinoxalin-5-amine**, precipitates as a yellow-orange solid.
- Purification: Recrystallize from Ethanol or Isopropanol.
 - Target Melting Point: ~213°C (lit).

Quality Control (Self-Validating)

- TLC: Run on Silica Gel (DCM:MeOH 95:5). The product (

) should be distinct from the starting material (

).

- Visual Check: If the solid is red, you may have over-reduced to the diamine (check reagents). If it is pale yellow, it may be unreacted starting material.

References

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